

Carpachromene shipping conditions temperature

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Compound Focus: Carpachromene

CAS No.: 57498-96-1

Cat. No.: S1520575

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Storage & Handling Specifications

While the exact shipping conditions are not explicitly detailed in the search results, the suppliers specify the required **long-term storage temperature**. The table below summarizes the key handling information for the pure compound [1] [2].

Property	Specification
CAS Number	57498-96-1 [1] [2]
Molecular Formula	C ₂₀ H ₁₆ O ₅ [2]
Purity	≥98% [2]
Physical Description	Yellow powder [2]
Recommended Storage Temp.	-20°C [1] [2]
Solubility	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, acetone [2]

For best practices when working with the compound [2]:

- **Upon Receipt:** Allow the vial to equilibrate to room temperature for at least one hour before opening to prevent condensation.
- **Stock Solutions:** Prepare stock solutions in solvents like DMSO. Aliquoting and storing these at -20°C is recommended, and they are generally usable for up to two weeks.
- **Handling:** Gently shake the vial after transport, as the powder may adhere to the neck or cap.

Experimental Protocol: Insulin Resistance Model

The following methodology is adapted from a study investigating **carpachromene's** effects on insulin signaling in HepG2 cells [3].

Objective

To establish an insulin-resistant HepG2 cell model (HepG2/IRM) and evaluate the ameliorative effects of **carpachromene** on glucose consumption and the insulin signaling pathway.

Materials

- HepG2 cells (human hepatocellular carcinoma cell line)
- **Carpachromene** (e.g., sourced from suppliers like ChemFaces or Glentham Life Sciences) [2] [1]
- Metformin (for use as a positive control) [3]
- Dulbecco's Modified Eagle Medium (DMEM), fetal bovine serum (FBS), penicillin-streptomycin
- Insulin (from bovine or human source)
- Glucose assay kit
- Glycogen assay kit
- RIPA lysis buffer, protease inhibitors, phosphatase inhibitors
- Antibodies for Western Blot: p-IR, IR, p-IRS1, IRS1, p-PI3K, PI3K, p-Akt, Akt, p-GSK3β, GSK3β, p-FoxO1, FoxO1, and corresponding secondary antibodies [3]

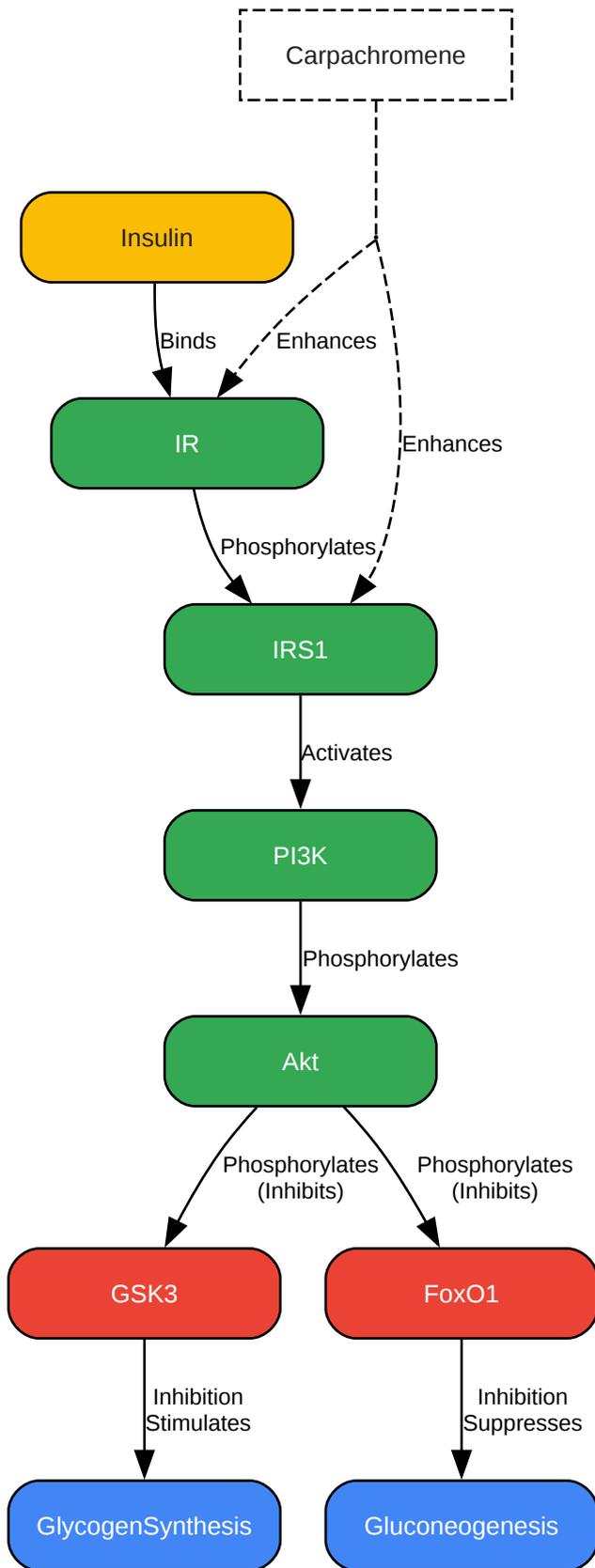
Methodology

- **Cell Culture:** Maintain HepG2 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ atmosphere.

- **Induction of Insulin Resistance (HepG2/IRM):**
 - Seed HepG2 cells in appropriate plates and allow to adhere.
 - Treat cells with a low concentration of insulin (**0.005 μM**) for **24 hours** [3].
 - Validate the model by measuring significantly reduced glucose consumption in the media compared to untreated control cells.
- **Drug Treatment:**
 - Treat HepG2/IRM cells with various concentrations of **carpachromene** (e.g., **5, 10, and 20 $\mu\text{g/mL}$**) for different time intervals (e.g., 12, 24, 36, 48 hours) [3].
 - Include a positive control group treated with metformin and a negative control (HepG2/IRM without treatment).
- **Assessments:**
 - **Glucose Consumption:** Measure glucose concentration in the culture medium using a glucose assay kit [3].
 - **Glycogen Content:** Determine intracellular glycogen levels in the treated cells [3].
 - **Protein Expression by Western Blot:** Analyze the expression and phosphorylation levels of key proteins in the insulin signaling pathway (IR, IRS1, PI3K, Akt, GSK3 β , FoxO1) in cell lysates [3].
 - **Enzyme Activity:** Assess the activity of metabolic enzymes such as PEPCK (gluconeogenesis) and Hexokinase (glycolysis) [3].

Mechanism of Action: Signaling Pathway

Carpachromene ameliorates insulin resistance by activating the key insulin signaling pathway in liver cells. The diagram below illustrates this molecular mechanism.



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Troubleshooting Common Issues

- **Unexpected Cytotoxicity:** The study noted a significant decrease in HepG2/IRM cell viability at **carpachromene** concentrations of 25 µg/mL and above. It is recommended to perform a cell viability assay (e.g., MTT) to ensure test concentrations maintain >90% cell viability. The concentrations of **5, 10, and 20 µg/mL** were found to be effective and non-cytotoxic [3].
- **Inconsistent Glucose Consumption Results:** Ensure the insulin-resistant model (HepG2/IRM) is properly established and validated before proceeding with drug treatments. Confirm that the low-concentration insulin (0.005 µM) treatment successfully reduces glucose uptake compared to the control group [3].
- **Poor Solubility:** **Carpachromene** is soluble in DMSO. Prepare a stock solution in DMSO and then dilute it in the cell culture medium for treatments. The final DMSO concentration in the culture medium should not exceed 0.1% (v/v) to avoid solvent toxicity [2].

Key Insights for Researchers

- **Synergistic Effects:** Research on highland barley, which is rich in bioactive compounds like β-glucan and polyphenols, suggests that whole extracts can impact the **IRS2/PI3K/Akt pathway** to alleviate high-fat diet-induced metabolic disturbances [4]. This highlights a potential parallel pathway and suggests the value of comparing pure compounds like **carpachromene** with complex natural extracts.
- **Multi-Target Potential:** Beyond insulin sensitization, **carpachromene** has shown significant inhibitory activity against enzymes like **α-glucosidase**, **urease**, and **phosphodiesterase** [5]. This indicates a broader pharmacological profile that could be relevant for treating diabetes and its comorbidities.

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References

1. Carpachromene (CAS 57498-96-1) | Glentham Life Sciences [glentham.com]
2. Carpachromene | CAS:57498-96-1 | Manufacturer ChemFaces [chemfaces.com]

3. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [pmc.ncbi.nlm.nih.gov]
4. Highland Barley Alleviates High-Fat Diet-Induced Obesity ... [pmc.ncbi.nlm.nih.gov]
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